An In-depth Technical Guide to Heptanedinitrile (CAS Number 646-20-8)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Heptanedinitrile*
CAS No.:	*646-20-8*
Cat. No.:	*B1346978*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Heptanedinitrile, also known as pimelonitrile or 1,5-dicyanopentane, is a linear aliphatic dinitrile with the chemical formula $C_7H_{10}N_2$. This colorless to pale yellow liquid serves as a versatile building block in organic synthesis.[1] Its two cyano groups offer reactive sites for a variety of chemical transformations, making it a valuable intermediate in the preparation of pharmaceuticals, agrochemicals, and polymers.[1][2] The nitrile functional group can influence a molecule's metabolic stability and pharmacokinetic profile, making dinitriles like **heptanedinitrile** of interest to drug development professionals. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, purification, analysis, and toxicological profile of **heptanedinitrile**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **heptanedinitrile** is presented in Table 1. This data is essential for its handling, storage, and application in experimental settings.

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Table 1: Chemical and Physical Properties of **Heptanedinitrile**

Property	Value	Reference(s)
CAS Number	646-20-8	
Molecular Formula	$C_7H_{10}N_2$	
Molecular Weight	122.17 g/mol	
Appearance	Colorless to light yellow clear liquid	[3]
Density	0.951 g/mL at 25 °C	
Boiling Point	175-176 °C at 14 mmHg	
Refractive Index (n20/D)	1.441	
Solubility	Insoluble in water; miscible with ethanol, chloroform, and ether.	
Synonyms	Pimelonitrile, 1,5-Dicyanopentane, Pentamethylene dicyanide, Heptanedioic acid dinitrile	

Synthesis of **Heptanedinitrile**

Heptanedinitrile is commonly synthesized via the nucleophilic substitution of a 1,5-dihalopentane with a cyanide salt. A general workflow for this synthesis is depicted in the diagram below.

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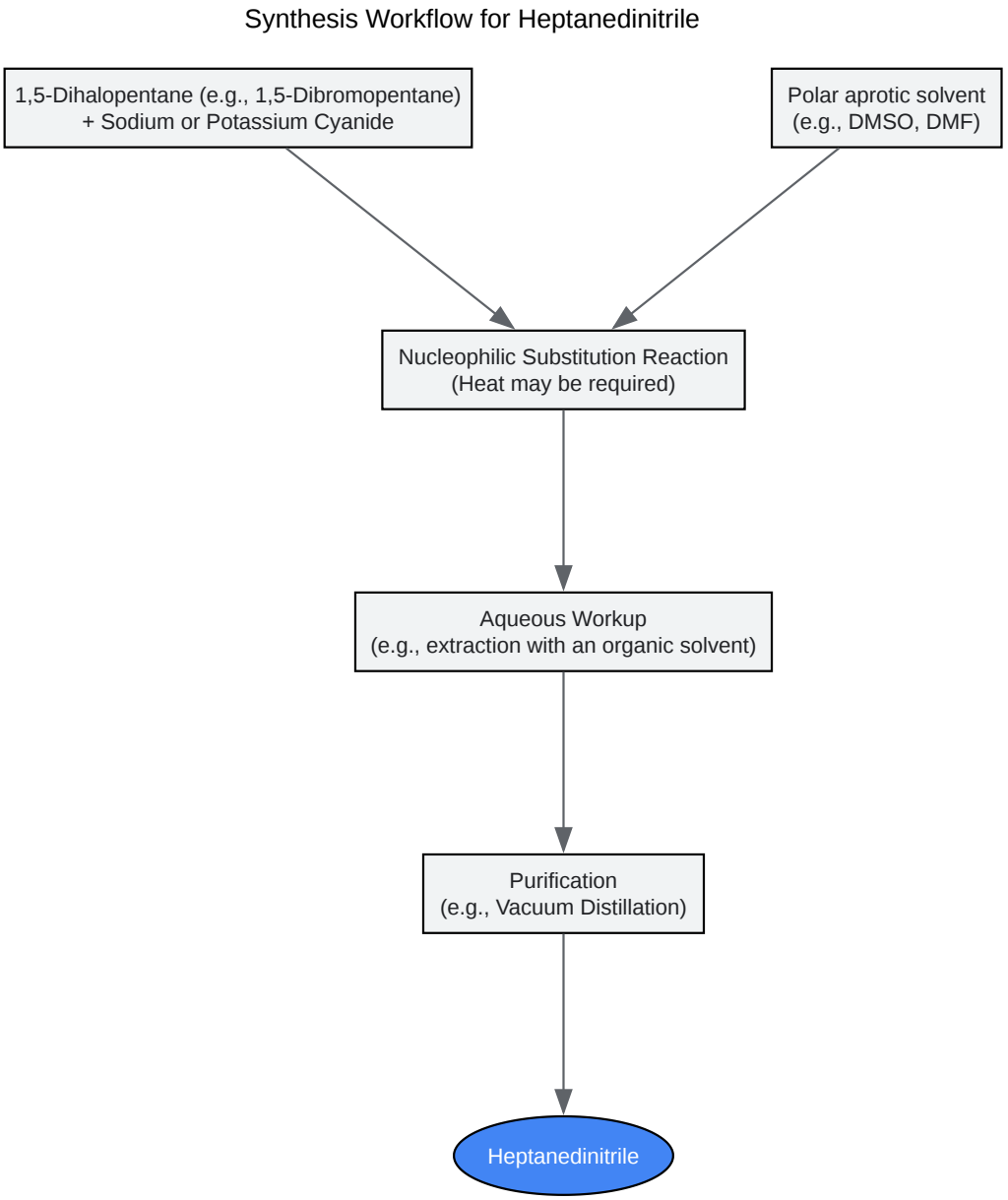

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A general workflow for the synthesis of **Heptanedinitrile**.

Experimental Protocol: Synthesis from 1,5-Dibromopentane

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The following is a representative protocol for the synthesis of **heptanedinitrile** from 1,5-dibromopentane. This procedure should be performed by trained personnel in a well-ventilated fume hood, with appropriate personal protective equipment, due to the high toxicity of cyanide salts.

Materials:

- 1,5-Dibromopentane
- Sodium cyanide (or potassium cyanide)
- Anhydrous dimethyl sulfoxide (DMSO)
- Diethyl ether (or other suitable extraction solvent)
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve sodium cyanide in anhydrous DMSO.
- Slowly add 1,5-dibromopentane to the stirred solution at room temperature.
- Heat the reaction mixture to a temperature between 80-100 °C and maintain for several hours, monitoring the reaction progress by a suitable technique (e.g., GC-MS or TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and extract with diethyl ether.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

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Purification of **Heptanedinitrile**

The crude **heptanedinitrile** is typically purified by vacuum distillation to remove any unreacted starting materials, solvent residues, and byproducts.[4][5][6] Given its high boiling point at atmospheric pressure, vacuum distillation is necessary to prevent decomposition.[4]

Experimental Protocol: Vacuum Distillation

Apparatus:

- A complete vacuum distillation setup, including a round-bottom flask, a Claisen adapter, a thermometer, a condenser, a receiving flask, and a vacuum source with a trap.[5]

Procedure:

- Place the crude **heptanedinitrile** in the distillation flask with a magnetic stir bar.
- Assemble the vacuum distillation apparatus, ensuring all joints are properly greased and sealed.
- Begin stirring and slowly reduce the pressure inside the apparatus using the vacuum source.
- Once the desired pressure is reached and stable, begin heating the distillation flask.
- Collect the fraction that distills at the expected boiling point for **heptanedinitrile** at the given pressure (e.g., 175-176 °C at 14 mmHg).
- Once the distillation is complete, remove the heat source and allow the apparatus to cool to room temperature before slowly releasing the vacuum.

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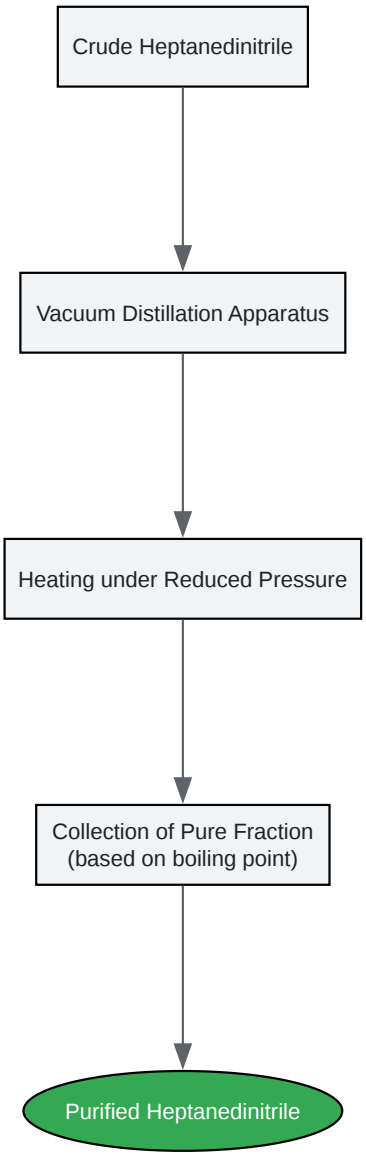
Purification Workflow for Heptanedinitrile



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A general workflow for the purification of **Heptanedinitrile**.

Analytical Characterization

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The purity and identity of the synthesized **heptanedinitrile** should be confirmed using a combination of spectroscopic and chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **heptanedinitrile** and identifying any volatile impurities.[7]

Experimental Protocol:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms or equivalent).
- Carrier Gas: Helium at a constant flow rate.
- Injection: A small volume of a dilute solution of **heptanedinitrile** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) is injected into the GC.
- Oven Program: A temperature gradient is typically used to separate compounds with different boiling points. A representative program might start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C).
- MS Detection: The mass spectrometer is operated in electron ionization (EI) mode, and a mass range of m/z 40-300 is scanned.

The resulting chromatogram will show a major peak corresponding to **heptanedinitrile**, and the mass spectrum of this peak can be compared to library data for confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are essential for confirming the structure of **heptanedinitrile**.[8] [9]

Table 2: Predicted ^{1}H and ^{13}C NMR Chemical Shifts for **Heptanedinitrile**

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Nucleus	Position	Predicted Chemical Shift (ppm)	Multiplicity
^{1}H	C1, C7 (-CH_2-CN)	~2.4	Triplet
^{1}H	C2, C6 (-CH_2-)	~1.7	Quintet
^{1}H	C3, C5 (-CH_2-)	~1.5	Quintet
^{13}C	C1, C7 (-CN)	~119	-
^{13}C	C2, C6 (-CH_2-)	~25	-
^{13}C	C3, C5 (-CH_2-)	~28	-
^{13}C	C4 (-CH_2-)	~17	-

Experimental Protocol:

- Instrumentation: A high-resolution NMR spectrometer.
- Sample Preparation: A small amount of purified **heptanedinitrile** is dissolved in a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Data Acquisition: Standard ^{1}H and ^{13}C NMR spectra are acquired. DEPT experiments can be used to aid in the assignment of carbon signals.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the characteristic functional groups present in **heptanedinitrile**, most notably the nitrile group.[8]

Table 3: Characteristic FTIR Absorption Bands for **Heptanedinitrile**

Functional Group	Wavenumber (cm^{-1})	Intensity
C≡N stretch	~2245	Medium
C-H stretch (aliphatic)	2850-2960	Strong
CH_2 bend	~1465	Medium

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Experimental Protocol:

- Instrumentation: An FTIR spectrometer.
- Sample Preparation: A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), or the spectrum is acquired using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: A background spectrum is collected first, followed by the sample spectrum.

Toxicological Profile and Biological Relevance

The toxicity of aliphatic nitriles is often associated with the metabolic release of cyanide.[10][11] This process is typically mediated by cytochrome P450 enzymes in the liver.[10] Cyanide can then inhibit cellular respiration by binding to cytochrome c oxidase.[10]

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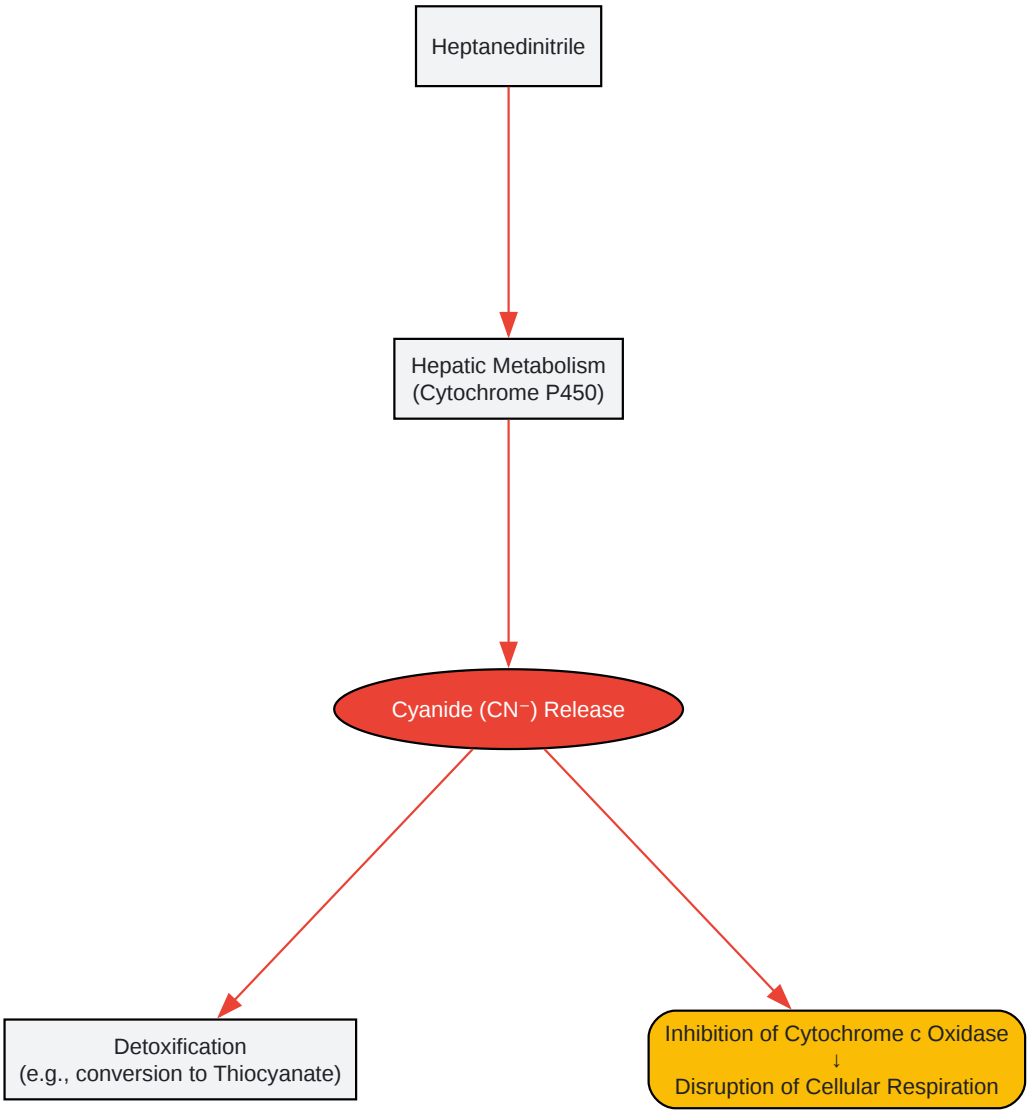
Potential Metabolic Pathway and Toxicity of Aliphatic Dinitriles



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A generalized metabolic pathway for aliphatic dinitriles leading to potential toxicity.

For drug development professionals, understanding the metabolic fate of nitrile-containing compounds is crucial. The nitrile group can be a site of metabolism, or it can be used to block metabolism at other positions in a molecule, thereby improving its pharmacokinetic properties.

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However, the potential for cyanide release must always be considered and assessed during preclinical safety studies. The toxicity of aliphatic nitriles can vary depending on the overall structure of the molecule.[3][12]

Handling and Safety

Heptanedinitrile is classified as toxic if swallowed and causes skin and serious eye irritation.[3][13] It is harmful by inhalation and in contact with skin.[14] Therefore, it should be handled with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood.[13] Store in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

Heptanedinitrile is a valuable chemical intermediate with applications in various fields, including pharmaceutical research. Its synthesis, purification, and characterization can be achieved through standard organic chemistry techniques. A thorough understanding of its chemical properties, reactivity, and toxicological profile is essential for its safe and effective use in a laboratory setting. This guide provides a foundational understanding for researchers, scientists, and drug development professionals working with this compound.

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